

Technical Guide: Physicochemical and Synthetic Profile of 1-Benzyl-3-chlorobenzene

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Compound of Interest

Compound Name: 1-Benzyl-3-chlorobenzene

Cat. No.: B15049971

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and a detailed experimental protocol for the synthesis of **1-Benzyl-3-chlorobenzene**. The information herein is intended to support research and development activities where this compound is of interest.

Core Physical Properties

The physical properties of **1-Benzyl-3-chlorobenzene** are crucial for its handling, purification, and application in various chemical processes. While experimentally determined values are not readily available in the cited literature, computed properties provide a reliable estimation.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ Cl	PubChem[1]
Molecular Weight	202.68 g/mol	PubChem[1]
Melting Point	Not available	
Boiling Point	310.6±15.0 °C (Predicted)	ChemicalBook[2]
Density	1.129±0.06 g/cm ³ (Predicted)	ChemicalBook[2]
LogP	4.9	PubChem[1]
CAS Number	27798-38-5	ChemicalBook[2], PubChem[1]

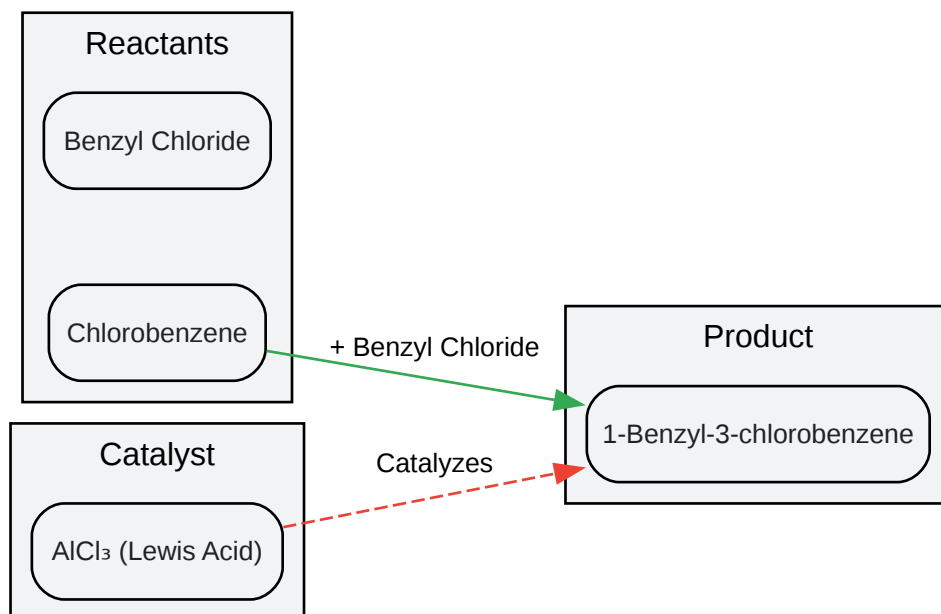
Note: The boiling point and density are predicted values and should be confirmed by experimental determination.

Synthesis of 1-Benzyl-3-chlorobenzene via Friedel-Crafts Alkylation

1-Benzyl-3-chlorobenzene can be synthesized via the Friedel-Crafts alkylation of chlorobenzene with benzyl chloride, using a Lewis acid catalyst such as aluminum chloride (AlCl₃).^{[3][4][5]} This electrophilic aromatic substitution reaction introduces the benzyl group onto the chlorobenzene ring.

Reaction Scheme

Friedel-Crafts Alkylation of Chlorobenzene



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Caption: Synthesis of **1-Benzyl-3-chlorobenzene**.

Experimental Protocol

Materials:

- Chlorobenzene
- Benzyl chloride
- Anhydrous aluminum chloride (AlCl₃)
- Dichloromethane (CH₂Cl₂) (anhydrous)
- Hydrochloric acid (HCl), 1 M
- Saturated sodium bicarbonate solution (NaHCO₃)

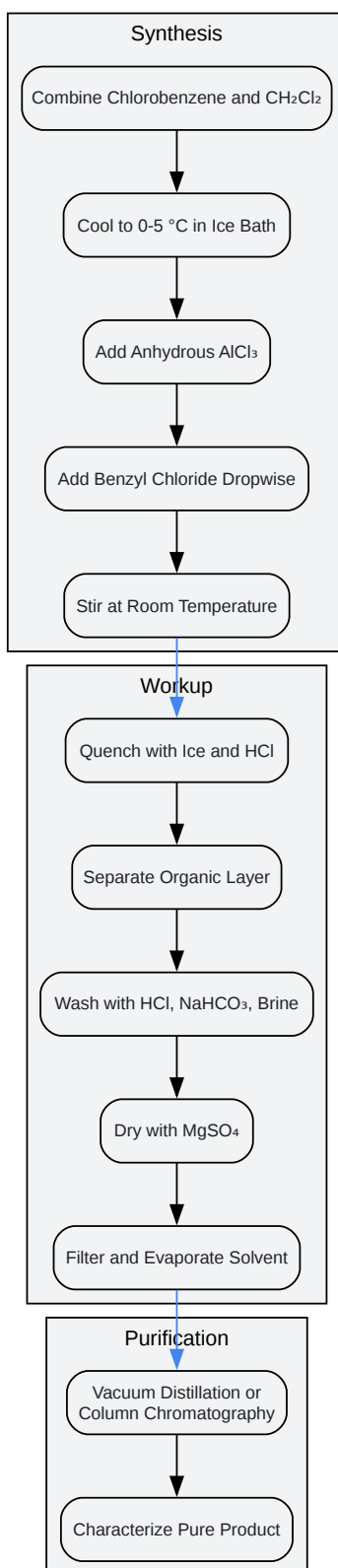
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a fume hood, equip a dry round-bottom flask with a magnetic stir bar and a reflux condenser. All glassware should be oven-dried to prevent moisture from deactivating the catalyst.
- **Reactant Mixture:** Add chlorobenzene and anhydrous dichloromethane to the flask. Cool the mixture in an ice bath.
- **Catalyst Addition:** Slowly add anhydrous aluminum chloride to the stirred solution. The addition should be done in portions to control the exothermic reaction.^[3]
- **Addition of Benzyl Chloride:** Place benzyl chloride in a dropping funnel and add it dropwise to the reaction mixture over a period of 30-60 minutes while maintaining the temperature at 0-5 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- **Quenching:** Carefully quench the reaction by slowly pouring the mixture over crushed ice and 1 M HCl. This will decompose the aluminum chloride complex.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Experimental Workflow for Synthesis and Purification



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Caption: Experimental workflow for synthesis.

Determination of Physical Properties

Standard laboratory procedures should be employed to experimentally verify the physical properties of the synthesized **1-Benzyl-3-chlorobenzene**.

Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity. A sharp melting point range (typically 1-2 °C) is indicative of a pure compound.

Experimental Protocol:

- **Sample Preparation:** A small amount of the purified, solid **1-Benzyl-3-chlorobenzene** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Measurement:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting point range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Experimental Protocol (Microscale):

- **Sample Preparation:** A small amount of the purified liquid **1-Benzyl-3-chlorobenzene** is placed in a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid.

- Heating: The test tube is attached to a thermometer and heated in a suitable heating bath (e.g., a Thiele tube with mineral oil).
- Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the liquid is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

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References

- 1. 1-Benzyl-3-chlorobenzene | C₁₃H₁₁Cl | CID 520346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Benzyl-3-chlorobenzene | 27798-38-5 [chemicalbook.com]
- 3. 16.2 Preparation of alkylbenzenes | Organic Chemistry II [courses.lumenlearning.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Explain Friedel-Craft alkylation of chlorobenzene. Give an equation. [vedantu.com]
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